

In-depth Technical Guide: The Impact of SJ000291942 on ERK1/2 Signaling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SJ000291942

Cat. No.: B2752707

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

SJ000291942, a member of the "ventromorphin" class of small molecules, has been identified as a potent activator of the canonical Bone Morphogenetic Protein (BMP) signaling pathway. This activation is characterized by the phosphorylation of SMAD1/5/8, key downstream effectors of BMP signaling. Notably, treatment with **SJ000291942** also leads to the induction of Extracellular Signal-regulated Kinase 1/2 (ERK1/2) phosphorylation. This technical guide provides a comprehensive overview of the impact of **SJ000291942** on the ERK1/2 signaling pathway, summarizing key quantitative data, detailing experimental methodologies, and visualizing the involved signaling cascades and workflows.

Introduction

Bone Morphogenetic Proteins (BMPs) are a group of growth factors belonging to the transforming growth factor-beta (TGF- β) superfamily. They play crucial roles in a wide array of biological processes, including embryonic development, tissue homeostasis, and cellular differentiation. The canonical BMP signaling pathway is initiated by the binding of a BMP ligand to a complex of type I and type II serine/threonine kinase receptors. This leads to the phosphorylation and activation of the type I receptor, which in turn phosphorylates receptor-regulated SMADs (R-SMADs), specifically SMAD1, SMAD5, and SMAD8. These phosphorylated R-SMADs then form a complex with the common mediator SMAD4, translocate to the nucleus, and regulate the transcription of target genes.

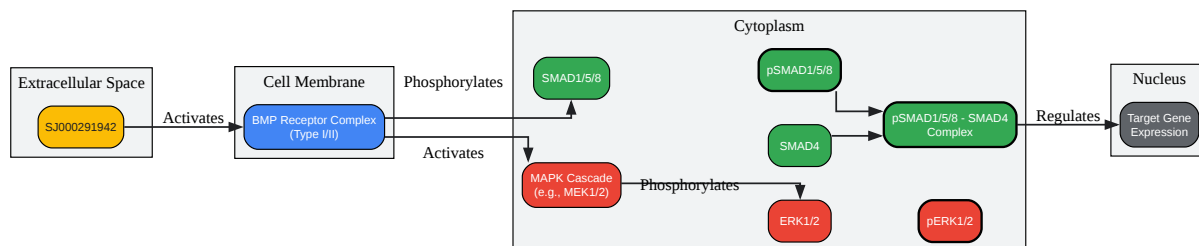
In addition to the canonical SMAD-dependent pathway, BMP signaling can also activate non-canonical, SMAD-independent pathways, including the Mitogen-Activated Protein Kinase (MAPK) cascades. The ERK1/2 pathway is a key MAPK pathway involved in regulating cellular processes such as proliferation, differentiation, and survival. The crosstalk between the BMP/SMAD and MAPK/ERK pathways is an area of active research, with evidence suggesting that ERK1/2 activation can occur downstream of BMP receptor activation.

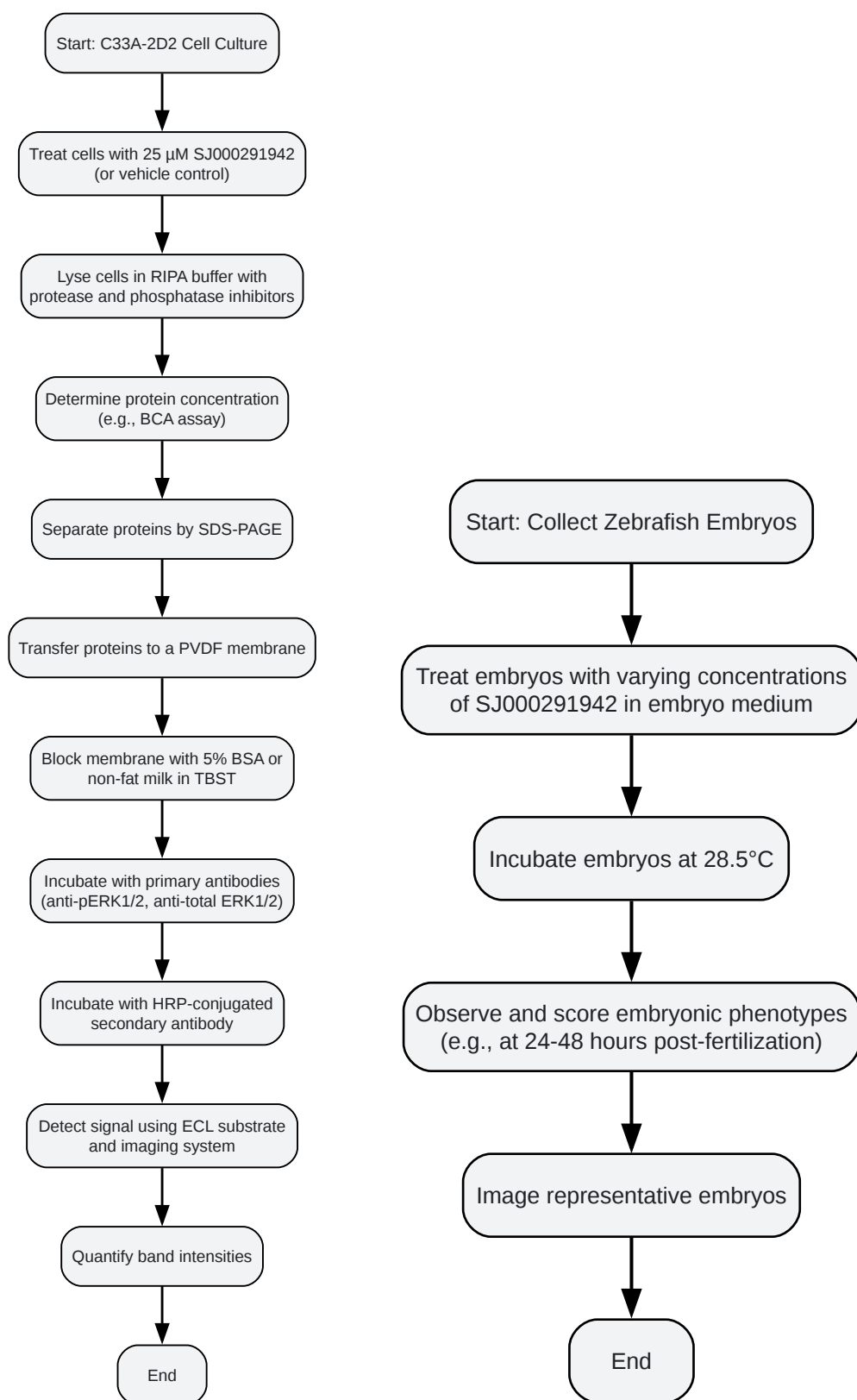
SJ000291942 was discovered through a high-throughput screen of approximately 600,000 small molecules for activators of BMP signaling.[1][2] This compound, along with two other structurally similar molecules, was termed a "ventromorphin" due to its ability to cause ventralization in zebrafish embryos, a phenotype consistent with increased BMP signaling.[1][2] This guide focuses on the specific effects of **SJ000291942** on the ERK1/2 signaling pathway, a critical aspect of its cellular activity.

Mechanism of Action and Signaling Pathway

SJ000291942 activates the canonical BMP signaling pathway, leading to the phosphorylation of SMAD1/5/8.[1] While the direct molecular target of **SJ000291942** has not been definitively identified, its rapid induction of SMAD phosphorylation (peaking within one hour) suggests a direct mode of action on the BMP signaling cascade, potentially at the level of the BMP receptors.

The activation of the BMP pathway by **SJ000291942** subsequently leads to the phosphorylation of ERK1/2. This indicates a crosstalk between the canonical BMP/SMAD pathway and the non-canonical MAPK/ERK pathway. The likely mechanism involves the activation of upstream kinases of the MAPK cascade following the **SJ000291942**-induced activation of BMP receptors.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ventromorphins: A new class of small molecule activators of the canonical BMP signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Ventromorphins: A New Class of Small Molecule Activators of the Canonical BMP Signaling Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: The Impact of SJ000291942 on ERK1/2 Signaling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2752707#sj000291942-s-impact-on-erk1-2-signaling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

